

# Physicochemical Characterization of PPG-2 Hydroxyethyl Cocamide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	PPG-2 Hydroxyethyl cocamide
CAS No.:	201363-52-2
Cat. No.:	B1164953

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**PPG-2 Hydroxyethyl Cocamide** is a non-ionic surfactant widely utilized in the cosmetic and personal care industries for its emulsifying, thickening, and foam-boosting properties.<sup>[1][2][3]</sup> A thorough understanding of its physicochemical characteristics is paramount for formulation development, quality control, and ensuring product stability and performance. This technical guide provides a comprehensive overview of the key physicochemical parameters of **PPG-2 Hydroxyethyl Cocamide**, detailed experimental protocols for their determination, and a logical workflow for its complete characterization.

## Physicochemical Properties

The fundamental physicochemical properties of **PPG-2 Hydroxyethyl Cocamide** are summarized in the table below. These values represent typical specifications and may vary slightly depending on the specific grade and manufacturer.

Property	Value
Chemical Name	Poly(oxy(methyl-1,2-ethanediyl)), .alpha.-hydro-.omega.-hydroxy-, ether with (2-hydroxyethyl)coco amides
INCI Name	PPG-2 Hydroxyethyl Cocamide
CAS Number	68155-09-09
Molecular Formula	C23H47NO5 (representative)
Molecular Weight	417-430 g/mol
Appearance	Clear to pale yellow, viscous liquid or semi-solid paste[3][4]
Odor	Mild, characteristic fatty odor
Solubility	Soluble in water and surfactant systems; dispersible in alcohols.
Viscosity	High (Specific values are concentration and temperature dependent)
Melting Point	~20-30°C
Boiling Point	>150°C
Density	~0.95 - 1.00 g/cm <sup>3</sup>
pH (as is)	6.5 - 7.5
HLB Value	(Not explicitly found in searches, but expected to be in the range for O/W emulsifiers, likely 8-18)

## Experimental Protocols

A comprehensive physicochemical characterization of **PPG-2 Hydroxyethyl Cocamide** involves a suite of analytical techniques. The following section details the methodologies for key experiments.

## Physical Properties

### 2.1.1. Appearance and Odor

- Objective: To determine the physical state, color, and clarity of the substance at ambient temperature.
- Methodology:
  - Visually inspect a sample of **PPG-2 Hydroxyethyl Cocamide** in a clear, colorless container under good lighting conditions.
  - Record the physical state (e.g., viscous liquid, semi-solid paste).
  - Describe the color (e.g., colorless, pale yellow, amber).
  - Note the clarity (e.g., clear, hazy, opaque).
  - Carefully waft the vapors towards the nose to assess the odor and describe it (e.g., odorless, mild, characteristic).

### 2.1.2. Solubility

- Objective: To determine the solubility of **PPG-2 Hydroxyethyl Cocamide** in various solvents.
- Methodology (based on OECD Guideline 105):
  - Prepare a series of vials containing a known volume (e.g., 10 mL) of different solvents (e.g., deionized water, ethanol, isopropanol, mineral oil).
  - Incrementally add a known weight of **PPG-2 Hydroxyethyl Cocamide** to each vial.
  - After each addition, securely cap the vial and agitate it vigorously for a set period (e.g., 1 minute) at a controlled temperature (e.g., 25°C).
  - Visually inspect the solution for any undissolved material.
  - The solubility is expressed as the maximum amount of solute that dissolves in a given amount of solvent to form a saturated solution.

### 2.1.3. Viscosity

- Objective: To measure the resistance to flow of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology (based on ASTM D445):
  - Use a rotational viscometer (e.g., Brookfield type) equipped with a suitable spindle.
  - Bring the sample to a constant temperature (e.g., 25°C) in a thermostatically controlled water bath.
  - Immerse the spindle into the sample up to the marked level.
  - Measure the torque required to rotate the spindle at a series of known speeds.
  - The viscosity in centipoise (cP) or Pascal-seconds (Pa·s) is calculated from the torque reading, spindle geometry, and rotational speed.

### 2.1.4. pH Determination

- Objective: To measure the acidity or alkalinity of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology:
  - Calibrate a pH meter using standard buffer solutions (pH 4, 7, and 10).
  - If the sample is a liquid, directly immerse the pH electrode into the undiluted sample.
  - If the sample is a semi-solid, prepare a 10% aqueous solution.
  - Record the pH reading once it has stabilized.

## Spectroscopic and Chromatographic Analysis

### 2.2.1. Fourier Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in the **PPG-2 Hydroxyethyl Cocamide** molecule.

- Methodology:
  - Obtain the FTIR spectrum of the sample using an Attenuated Total Reflectance (ATR) accessory.
  - Apply a small amount of the sample directly onto the ATR crystal.
  - Record the spectrum over a range of 4000-400  $\text{cm}^{-1}$ .
- Expected Spectral Features:
  - $\sim 3300 \text{ cm}^{-1}$  (broad): O-H stretching vibration from the hydroxyl groups and N-H stretching of the amide.
  - $\sim 2850\text{-}2960 \text{ cm}^{-1}$ : C-H stretching vibrations of the aliphatic chains.
  - $\sim 1640 \text{ cm}^{-1}$ : C=O stretching vibration (Amide I band).
  - $\sim 1550 \text{ cm}^{-1}$ : N-H bending vibration (Amide II band).
  - $\sim 1100 \text{ cm}^{-1}$ : C-O stretching vibrations of the ether linkages in the polypropylene glycol chain.

### 2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the detailed molecular structure of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology:
  - Dissolve a small amount of the sample in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra using a high-resolution NMR spectrometer.
- Expected  $^1\text{H}$  NMR Chemical Shifts ( $\delta$ , ppm):
  - $\sim 0.8\text{-}0.9$ : Terminal methyl protons of the fatty acid chain.
  - $\sim 1.1\text{-}1.4$ : Methylene protons of the polypropylene glycol chain and the fatty acid chain.

- ~2.2-2.4: Methylene protons adjacent to the amide carbonyl group.
- ~3.3-3.7: Protons of the polypropylene glycol backbone and the hydroxyethyl group.
- Expected  $^{13}\text{C}$  NMR Chemical Shifts ( $\delta$ , ppm):
  - ~14: Terminal methyl carbon of the fatty acid chain.
  - ~22-32: Methylene carbons of the fatty acid chain.
  - ~70-75: Carbons of the polypropylene glycol backbone.
  - ~173: Carbonyl carbon of the amide group.

### 2.2.3. High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

- Objective: To separate and identify the components of the **PPG-2 Hydroxyethyl Cocamide** mixture and to determine its purity.
- Methodology:
  - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5  $\mu\text{m}$ ).
  - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
  - Gradient Program: Start with a high percentage of A, and gradually increase the percentage of B over the run time.
  - Flow Rate: 1.0 mL/min.
  - Detection: Electrospray ionization (ESI) in positive ion mode coupled to a mass spectrometer (MS).
  - MS Analysis: Scan for a mass range that includes the expected molecular weights of the components.

### 2.2.4. Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To analyze the fatty acid composition after hydrolysis and to detect any volatile impurities.
- Methodology:
  - Derivatization: Hydrolyze the amide bond and esterify the resulting fatty acids to their corresponding fatty acid methyl esters (FAMES).
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Injector Temperature: 250°C.
  - Oven Temperature Program: Start at a low temperature (e.g., 100°C), ramp up to a high temperature (e.g., 300°C).
  - Carrier Gas: Helium.
  - Detection: Electron ionization (EI) mass spectrometry.

## Thermal Analysis

### 2.3.1. Thermogravimetric Analysis (TGA)

- Objective: To evaluate the thermal stability and decomposition profile of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology:
  - Place a small, accurately weighed sample into a TGA pan.
  - Heat the sample at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen).
  - Record the weight loss as a function of temperature.

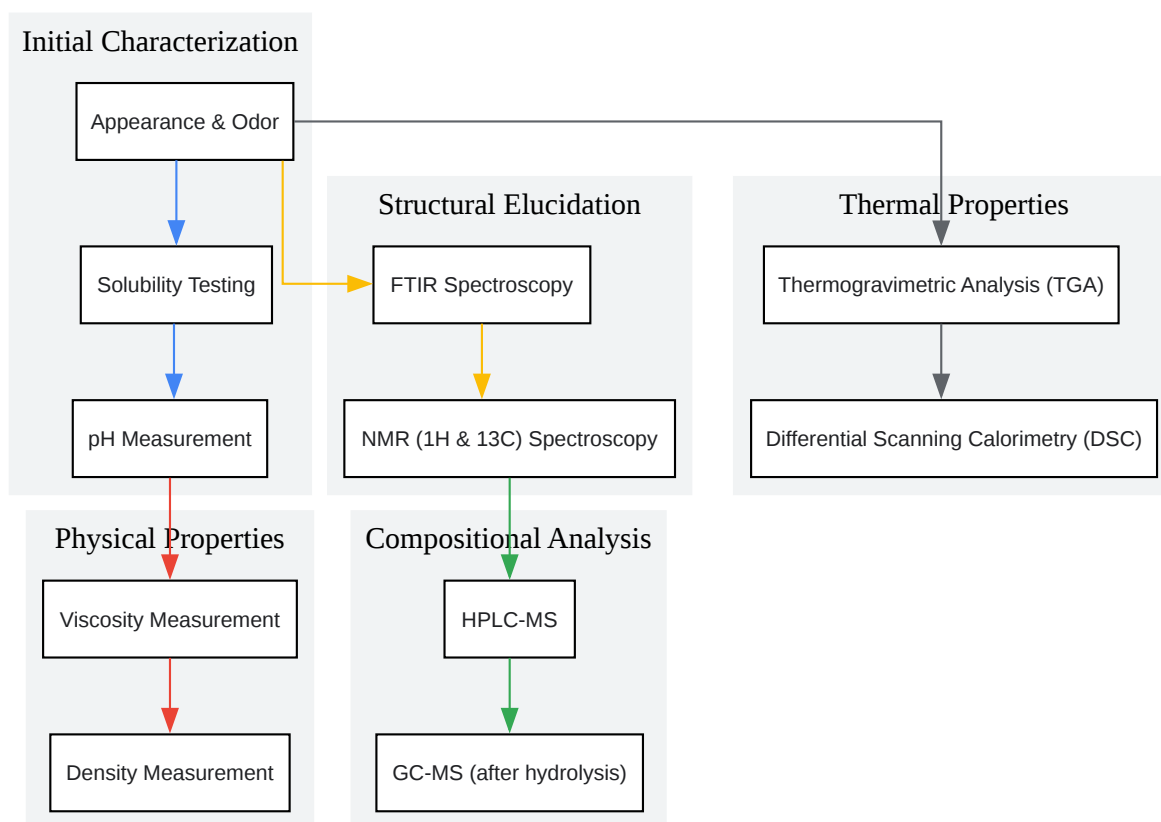
### 2.3.2. Differential Scanning Calorimetry (DSC)

- Objective: To determine thermal transitions such as the glass transition temperature (T<sub>g</sub>) and melting point (T<sub>m</sub>).

- Methodology:
  - Seal a small, accurately weighed sample in a DSC pan.
  - Heat the sample at a controlled rate (e.g., 10°C/min) and then cool it at the same rate.
  - Record the heat flow into or out of the sample as a function of temperature.

## Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of **PPG-2 Hydroxyethyl Cocamide**.



[Click to download full resolution via product page](#)

Caption: Physicochemical characterization workflow for **PPG-2 Hydroxyethyl Cocamide**.

## Conclusion

The comprehensive physicochemical characterization of **PPG-2 Hydroxyethyl Cocamide** is essential for its effective and safe use in various formulations. The methodologies and workflow presented in this guide provide a robust framework for researchers, scientists, and drug development professionals to thoroughly assess the quality, purity, and performance-related attributes of this versatile non-ionic surfactant. Adherence to standardized protocols ensures data reliability and comparability, which are critical in a research and development setting.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. chromatographyonline.com](https://www.chromatographyonline.com) [chromatographyonline.com]
- [2. littlemsandsailing.wordpress.com](https://www.littlemsandsailing.wordpress.com) [littlemsandsailing.wordpress.com]
- [3. specialchem.com](https://www.specialchem.com) [specialchem.com]
- [4. PPG-2 Hydroxyethyl Cocamide | Cosmetic Ingredients Guide](#) [ci.guide]
- To cite this document: BenchChem. [Physicochemical Characterization of PPG-2 Hydroxyethyl Cocamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1164953/docs#physicochemical-characterization-of-ppg-2-hydroxyethyl-cocamide-a-technical-guide>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)